

An In-depth Technical Guide to 2-Hydroxy-5-iodobenzaldehyde

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Compound of Interest

Compound Name: 2-Hydroxy-5-iodobenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and key applications of **2-Hydroxy-5-iodobenzaldehyde**, a crucial intermediate in synthetic organic chemistry and drug discovery.

Molecular Structure and Properties

2-Hydroxy-5-iodobenzaldehyde, also known as 5-Iodosalicylaldehyde, is an aromatic aldehyde.^{[1][2][3][4][5]} The molecule consists of a benzene ring substituted with a hydroxyl group (-OH), an aldehyde group (-CHO), and an iodine atom (-I).

Molecular Formula: $C_7H_5IO_2$ ^{[1][3][4][6][7]}

Molecular Weight: 248.02 g/mol ^{[1][3][4][7]}

The key physicochemical and safety data for **2-Hydroxy-5-iodobenzaldehyde** are summarized in the table below for easy reference.

Property	Value	Citations
CAS Number	1761-62-2	[1] [2] [3] [4]
Appearance	White to light yellow or light orange powder/crystal	[3] [5]
Melting Point	98-102 °C	[2] [3] [5]
Purity	>95.0% (GC)	[3] [4] [5]
Storage Conditions	Room temperature, cool, dark, under inert gas, air-sensitive	[3] [4] [7]

Experimental Protocols

Synthesis of **2-Hydroxy-5-iodobenzaldehyde** from Salicylaldehyde

This protocol outlines a general method for the iodination of salicylaldehyde to produce **2-Hydroxy-5-iodobenzaldehyde**.[\[2\]](#)

Materials:

- Salicylaldehyde
- Dichloromethane (CH₂Cl₂) or 1,2-dichloroethane ((CH₂Cl)₂)
- Triphenylphosphorane bis(trifluoromethylsulfonyl)imide (Ph₃PAuNTf₂)
- N-iodosuccinimide (NIS)
- Hexane
- Ethyl acetate (EtOAc)

Procedure:

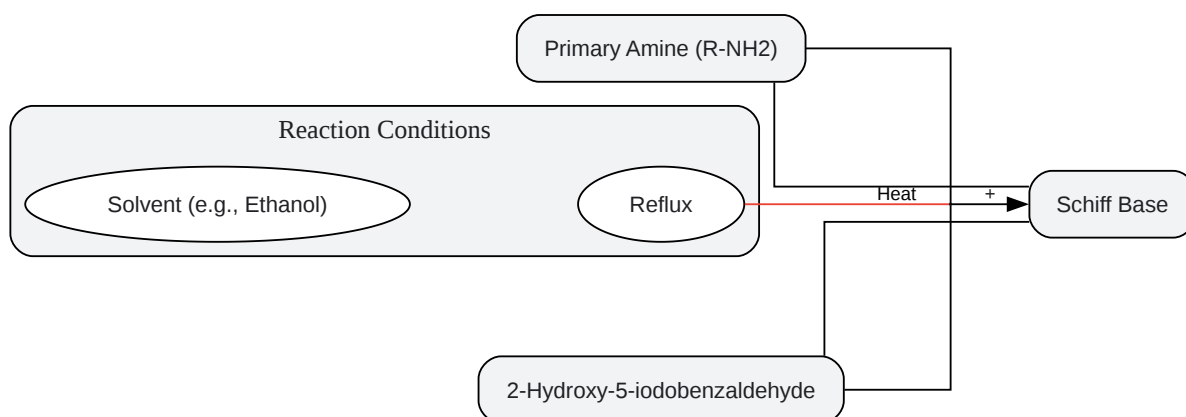
- A solution of salicylaldehyde (1 mmol) in dichloromethane or 1,2-dichloroethane (0.1 M) is prepared in a suitable reaction vessel.

- To this stirred solution, triphenylphosphorane bis(trifluoromethylsulfonyl)imide (0.025 mmol, 19 mg) is added.
- N-iodosuccinimide (1.1 mmol, 248 mg) is then added to the mixture.
- The reaction mixture is stirred at room temperature or under reflux conditions.
- The progress of the reaction is monitored by thin-layer chromatography (TLC) until the complete conversion of salicylaldehyde is observed.
- Upon completion, the solvent is removed under reduced pressure.
- The resulting crude product is purified by flash column chromatography using a mixture of hexane and ethyl acetate as the eluent to yield pure **2-Hydroxy-5-iodobenzaldehyde**.

Applications in Research and Drug Development

2-Hydroxy-5-iodobenzaldehyde is a valuable building block in the synthesis of more complex molecules, particularly Schiff bases. Schiff bases are compounds containing a carbon-nitrogen double bond with the nitrogen atom connected to an aryl or alkyl group but not hydrogen. These compounds and their metal complexes are of significant interest in medicinal chemistry due to their potential as anticancer agents.

The workflow for the synthesis of a Schiff base from **2-Hydroxy-5-iodobenzaldehyde** and a primary amine is depicted in the diagram below.



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Caption: Synthesis workflow for a Schiff base from **2-Hydroxy-5-iodobenzaldehyde**.

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